

# Commercial Sourcing and Synthetic Guidance for Cyclobutanecarbonyl Isothiocyanate

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## Compound of Interest

Compound Name: *Cyclobutanecarbonyl  
isothiocyanate*

Cat. No.: *B060450*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an overview of commercial suppliers for **cyclobutanecarbonyl isothiocyanate** (CAS No. 161063-30-5), a niche reagent with applications in organic synthesis and drug discovery. Due to the specialized nature of this compound, readily available quantitative data from suppliers is limited. This guide presents the available information and outlines a general synthetic protocol for its preparation.

## Commercial Suppliers

Identifying commercial suppliers for **cyclobutanecarbonyl isothiocyanate** can be challenging as it is not a widely stocked reagent. The following companies have been identified as potential sources. Researchers are advised to inquire directly with these suppliers for current availability, purity specifications, and pricing.

Table 1: Potential Commercial Suppliers of **Cyclobutanecarbonyl Isothiocyanate**

Supplier	Location	Contact Information	Notes
Youchemicals Limited	China	[1] 2154173791	Listed as a trading company.
Chemcd	China	--INVALID-LINK--	A chemical database listing Youchemicals Limited as a supplier.
Conier Chem and Pharma Limited	Chongqing, China	--INVALID-LINK--	Listed as a supplier of various chemical intermediates.

Note: Direct product pages with detailed specifications for **cyclobutanecarbonyl isothiocyanate** from these suppliers were not publicly accessible at the time of this guide's compilation. The information is based on supplier directories and listings.

## Synthesis of Cyclobutanecarbonyl Isothiocyanate

In the absence of a readily available commercial supply, in-house synthesis may be required. A common method for the synthesis of acyl isothiocyanates involves the reaction of the corresponding acyl chloride with a thiocyanate salt. The following is a general experimental protocol that can be adapted for the synthesis of **cyclobutanecarbonyl isothiocyanate** from cyclobutanecarbonyl chloride.

### General Experimental Protocol: Synthesis from Acyl Chloride

This protocol is based on established methods for the synthesis of acyl isothiocyanates.

Materials:

- Cyclobutanecarbonyl chloride
- Potassium thiocyanate (KSCN) or Sodium thiocyanate (NaSCN), dried
- Anhydrous aprotic solvent (e.g., acetone, acetonitrile)

- Inert gas (e.g., nitrogen, argon)
- Standard laboratory glassware for anhydrous reactions

#### Procedure:

- **Reaction Setup:** A dried round-bottom flask equipped with a magnetic stirrer, reflux condenser, and an inert gas inlet is charged with potassium thiocyanate (or sodium thiocyanate) and an anhydrous aprotic solvent.
- **Addition of Acyl Chloride:** Cyclobutanecarbonyl chloride is added dropwise to the stirred suspension of the thiocyanate salt in the solvent at room temperature.
- **Reaction:** The reaction mixture is typically stirred at room temperature or gently heated to reflux to drive the reaction to completion. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or infrared (IR) spectroscopy (monitoring the disappearance of the acyl chloride peak and the appearance of the isothiocyanate peak around  $2000\text{--}2100\text{ cm}^{-1}$ ).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. The inorganic salt byproduct (e.g., KCl or NaCl) is removed by filtration.
- **Purification:** The solvent is removed from the filtrate under reduced pressure. The crude **cyclobutanecarbonyl isothiocyanate** can then be purified by vacuum distillation or column chromatography on silica gel.

#### Logical Workflow for Synthesis

Caption: General workflow for the synthesis of **cyclobutanecarbonyl isothiocyanate**.

## Purity and Characterization

For synthesized **cyclobutanecarbonyl isothiocyanate**, it is crucial to confirm its identity and purity. Standard analytical techniques for characterization include:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ):** To confirm the chemical structure.

- Infrared (IR) Spectroscopy: To identify the characteristic isothiocyanate ( $\text{-N=C=S}$ ) stretching vibration.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- Elemental Analysis: To determine the elemental composition.

Researchers should establish appropriate purity criteria based on the intended application.

This guide serves as a starting point for sourcing or synthesizing **cyclobutanecarbonyl isothiocyanate**. Direct engagement with chemical suppliers and careful execution and adaptation of the synthetic protocol are recommended for successful procurement or production of this valuable research chemical.

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## References

- 1. Cyclobutanecarbonyl isothiocyanate (9ci)/CAS:161063-30-5-HXCHEM [hxchem.net]
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